

# What is the chemical structure of Armillaramide?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Armillaramide*

Cat. No.: *B1252038*

[Get Quote](#)

## Armillaramide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Armillaramide** is a naturally occurring sphingolipid first isolated from the fruiting bodies of the basidiomycete fungus *Armillaria mellea*. Its chemical structure has been elucidated as (2S,3S,4R)-2-hexadecanoylamino-octadecane-1,3,4-triol[1]. As a ceramide containing a C18-phytosphingosine backbone, **Armillaramide** belongs to a class of lipids with known anticancer, antihepatotoxic, and immunostimulatory properties. This technical guide provides a detailed overview of the chemical structure, isolation, and known biological activities of **Armillaramide**, with a focus on its potential as a therapeutic agent.

### Chemical Structure and Properties

**Armillaramide** is a ceramide derivative characterized by a phytosphingosine base acylated with hexadecanoic acid.

- IUPAC Name: (2S,3S,4R)-2-hexadecanoylamino-octadecane-1,3,4-triol[1]
- Chemical Formula:  $C_{34}H_{69}NO_4$
- Molecular Weight: 571.9 g/mol

The structure of **Armillaramide** was established through spectroscopic and chemical methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and fast atom bombardment mass spectrometry (FAB-MS).

**Table 1: Physicochemical Properties of Armillaramide**

Property	Value	Reference
Molecular Formula	$\text{C}_{34}\text{H}_{69}\text{NO}_4$	
Molecular Weight	571.9 g/mol	Calculated
Appearance	White powder	Assumed from similar compounds
Solubility	Soluble in methanol and chloroform	Inferred from isolation protocols

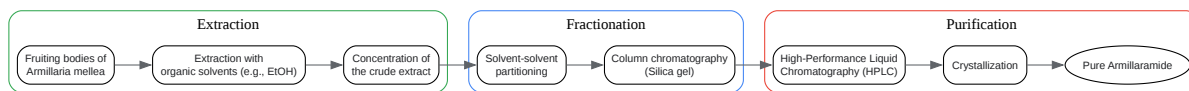
## Isolation and Characterization

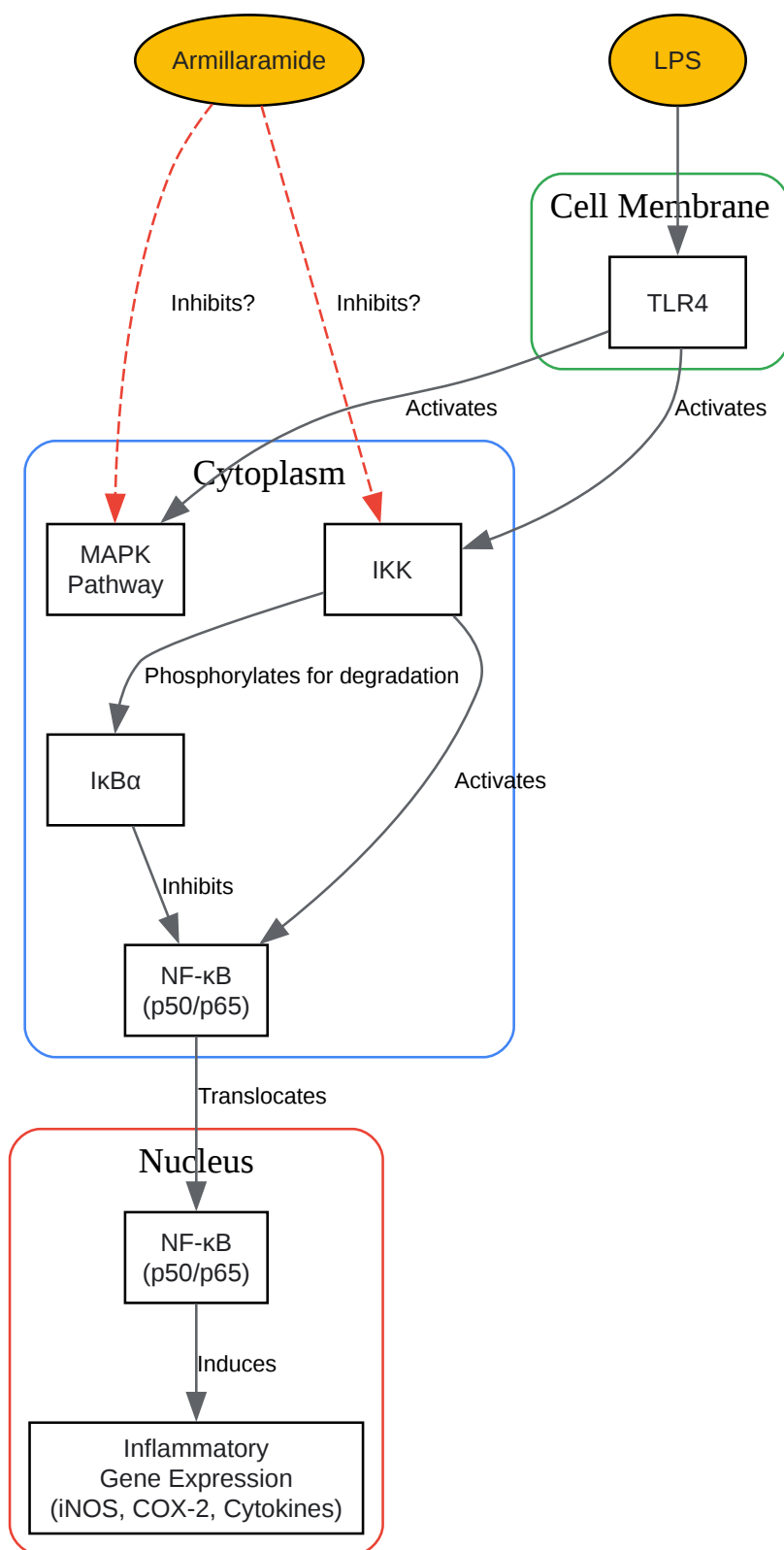
### Fungal Source

**Armillaramide** is a secondary metabolite produced by the honey mushroom, *Armillaria mellea*, a fungus belonging to the Basidiomycota division. This fungus is known to produce a variety of bioactive compounds, including sesquiterpene aryl esters and polysaccharides.

### General Isolation Protocol

While a highly detailed, step-by-step protocol for the isolation of **Armillaramide** is not readily available in a single source, the following workflow has been synthesized from the existing literature describing the isolation of sphingolipids from fungal sources.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Armillaramide, a new sphingolipid from the fungus *Armillaria mellea* - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of Armillaramide?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1252038#what-is-the-chemical-structure-of-armillaramide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)